trans-4-(Bromomethyl)cyclohexanamine: Chemical Structure, Properties, and Synthetic Utility

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Compound of Interest

Compound Name:	*trans-4-(Bromomethyl)cyclohexanamine*
Cat. No.:	*B12287379*

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Executive Summary

trans-4-(Bromomethyl)cyclohexanamine (also known as trans-4-(bromomethyl)cyclohexan-1-amine) is a specialized bifunctional intermediate characterized by a cyclohexane scaffold bearing a primary amine and a bromomethyl group in a trans-1,4-configuration. This geometric arrangement locks the functional groups in a diequatorial conformation, providing a rigid linker for drug discovery applications, particularly in the development of PROTACs (Proteolysis Targeting Chimeras) and antibody-drug conjugates (ADCs). Due to the high reactivity of the primary amine and the electrophilic alkyl bromide, the compound is typically handled as a hydrochloride or hydrobromide salt, or as a Boc-protected precursor (CAS 1222709-30-9) to prevent self-polymerization.

Chemical Identity & Structure

The molecule features a cyclohexane ring with 1,4-disubstitution. The trans stereochemistry is critical; it ensures that both the bulky bromomethyl group and the amino group occupy the

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equatorial positions in the lowest-energy chair conformation, maximizing structural stability and defining a precise vector for linker applications.

Property	Detail
IUPAC Name	trans-4-(Bromomethyl)cyclohexan-1-amine
Common Precursor CAS	1222709-30-9 (Boc-protected form)
Free Amine Salt CAS	Not widely listed; typically generated in situ or custom synthesized.
Molecular Formula	$C_7H_{14}BrN$ (Free base)
Molecular Weight	192.10 g/mol (Free base)
SMILES	NC1CCCC1 (trans isomer)
Structure Class	Cycloaliphatic amine / Alkyl bromide

Structural Conformation

In the trans isomer, the thermodynamic preference places both substituents in the equatorial position.[1] This avoids the high-energy 1,3-diaxial interactions present in the cis isomer (where one group must be axial).

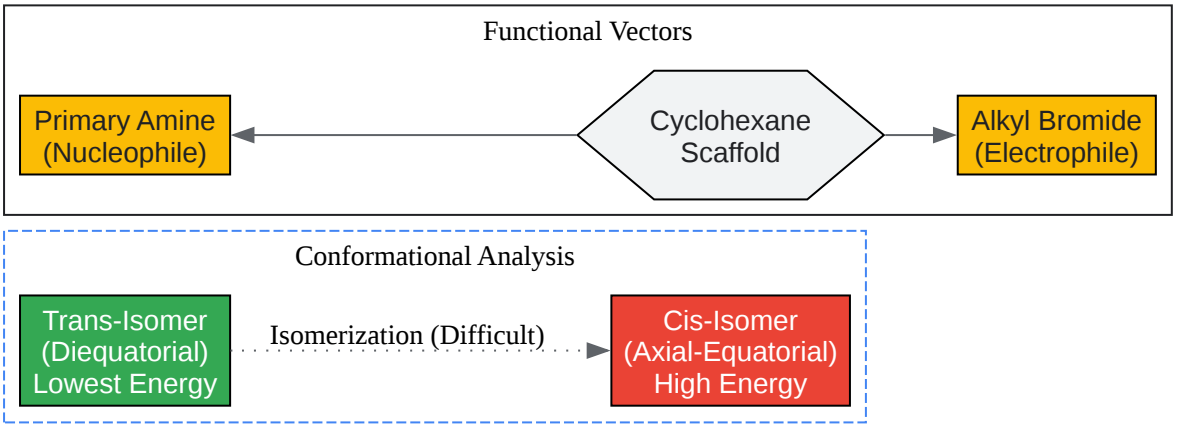

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Figure 1: Conformational preference and functional vectors of the trans-1,4-disubstituted cyclohexane system.

Physicochemical Properties

The following properties are estimated based on the free base and its hydrochloride salt analogues.

Property	Value (Estimated/Lit)	Notes
pKa (Amine)	~10.5	Typical for cyclohexylamines; protonated at physiological pH.
LogP	~1.5 - 1.8	Moderately lipophilic due to the cyclohexane ring and bromine.
Solubility	High (Salt form)	HCl salt is soluble in water, MeOH, DMSO.[1]
Boiling Point	>200°C (dec.)	Free base likely unstable upon heating due to polymerization. [1]
Appearance	White Solid (Salt)	Hygroscopic crystalline powder.

Synthesis & Manufacturing

Direct synthesis of the free amine is hazardous due to the risk of intermolecular alkylation (polymerization).[1] The standard protocol utilizes trans-4-aminocyclohexanecarboxylic acid as the starting material, proceeding through a Boc-protected intermediate.

Synthetic Route[1][2][3][4][5][6][7][8][9]

- Esterification & Protection: Start with trans-4-aminocyclohexanecarboxylic acid. Protect the amine with Boc anhydride.

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- Reduction: Reduce the carboxylic acid (or ester) to the primary alcohol using $LiAlH_4$ or Borane-THF to yield trans-4-(Boc-amino)cyclohexylmethanol.
- Bromination: Convert the alcohol to the bromide using Carbon Tetrabromide (CBr_4) and Triphenylphosphine (PPh_3) (Appel reaction) or PBr_3. This yields the stable intermediate trans-1-(Boc-amino)-4-(bromomethyl)cyclohexane.
- Deprotection: Removal of the Boc group with HCl/Dioxane yields the target salt.

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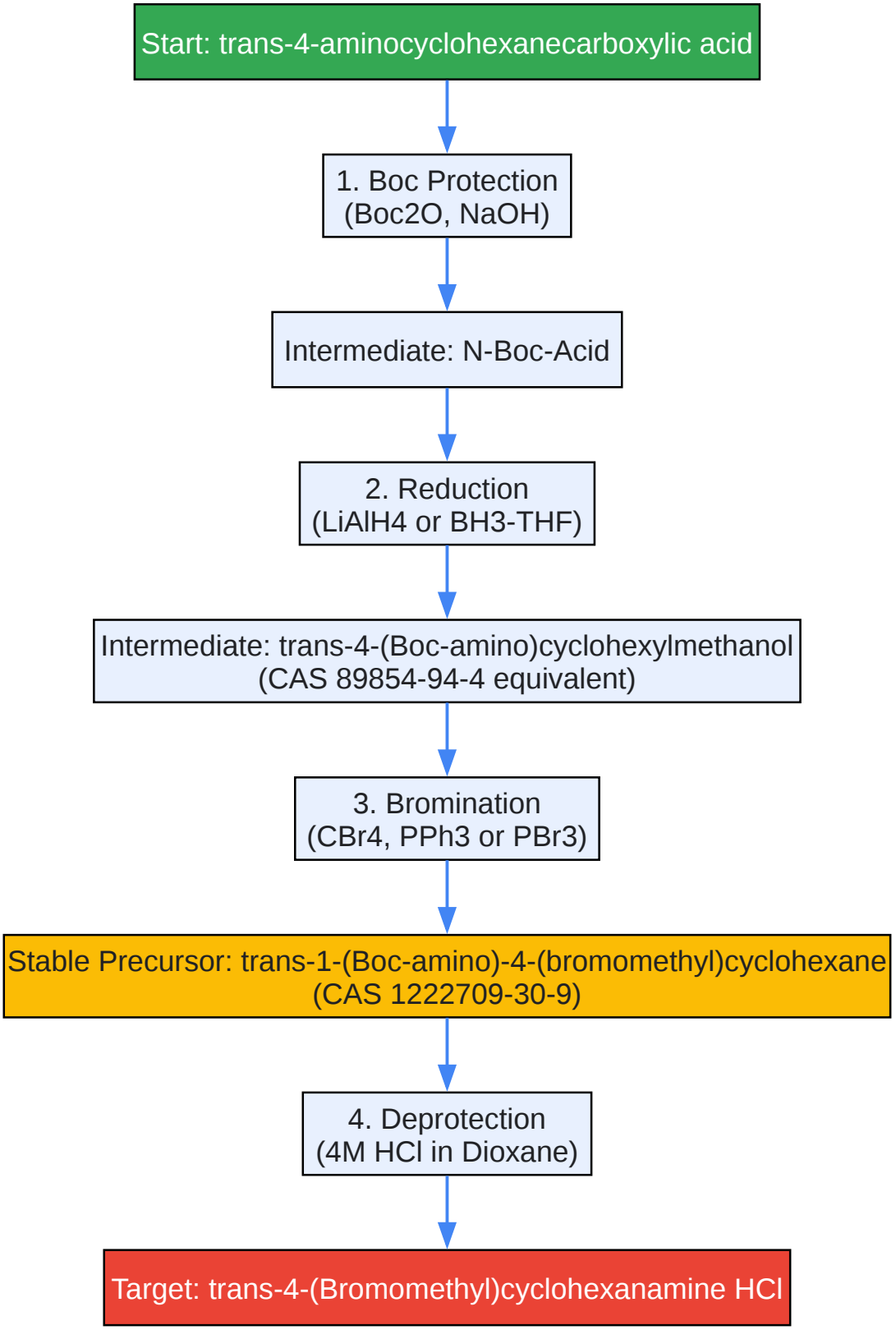

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Figure 2: Step-by-step synthetic pathway from commercially available starting materials.

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Detailed Protocol (Step 3 & 4 Focus)

- Bromination: To a solution of trans-4-(Boc-amino)cyclohexylmethanol (1.0 eq) in DCM at 0°C, add CBr_4 (1.2 eq). Slowly add PPh_3 (1.2 eq). Stir at RT for 2-4 hours. Quench with water, extract with DCM, and purify via silica flash chromatography (Hexane/EtOAc).[1]
- Deprotection: Dissolve the brominated intermediate in 4M HCl in Dioxane. Stir for 1 hour. Precipitate the product with diethyl ether. Filter and dry under vacuum to obtain the hydrochloride salt.

Reactivity & Handling

Reactivity Profile

- Nucleophile: The primary amine ($-NH_2$) is a potent nucleophile.
- Electrophile: The bromomethyl group ($-CH_2Br$) is a primary alkyl halide, susceptible to S_n2 substitution.
- Self-Polymerization: As a free base, the amine of one molecule can attack the bromomethyl group of another, leading to oligomers. Always store as the HCl salt.

Safety Considerations

- Alkylating Agent: The compound is a potential mutagen/carcinogen due to the alkyl bromide moiety. Handle in a fume hood with double gloves.
- Corrosive: The free amine and its salts can cause skin and eye burns.[1]
- Storage: Store at -20°C under inert atmosphere (Argon/Nitrogen). Hygroscopic.

Applications in Drug Discovery

This molecule serves as a rigid, non-aromatic linker.[1]

- PROTAC Linkers: The cyclohexane ring provides a defined distance and rigid geometry between the E3 ligase ligand and the target protein ligand, improving the degradation efficiency compared to flexible PEG chains.

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- Fragment-Based Design: Used to introduce a "sp3-rich" character into lead compounds, improving solubility and metabolic stability compared to flat aromatic linkers.
- Covalent Inhibitors: The bromomethyl group can be used to react with specific cysteine residues in target proteins, though usually, less reactive warheads (like acrylamides) are preferred for final drugs; the bromide is often a synthetic intermediate to install other groups.

References

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  - trans-4-(Boc-amino)cyclohexylmethanol synthesis and properties. ChemScene & ChemicalBook.[1] (Refers to amino-alcohol precursor).
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  - Appel Reaction protocols for converting primary alcohols to bromides.[1] Organic Chemistry Portal. [1]
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Sources

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